

Ecotoxicity Profile: A Comparative Analysis of Disperse Orange 25 and Its Alternatives

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Compound of Interest

Compound Name: Disperse orange 25

Cat. No.: B078578

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A comprehensive review of the ecotoxicological profiles of the azo dye **Disperse Orange 25** and its common alternatives, Disperse Red 1 and Disperse Blue 79, reveals significant differences in their potential environmental impact, particularly on aquatic ecosystems. This guide synthesizes available experimental data to provide researchers, scientists, and drug development professionals with a comparative overview to inform the selection of more environmentally benign chemicals.

Disperse dyes are a class of synthetic colorants with low water solubility, widely used in the textile industry for dyeing polyester and other synthetic fibers. Due to their chemical stability and resistance to biodegradation, their release into the environment through industrial effluents is a significant concern. Azo dyes, characterized by the presence of one or more azo groups ($-N=N-$), are of particular interest due to the potential for their degradation products, aromatic amines, to be more toxic than the parent compounds.

Quantitative Ecotoxicity Comparison

The following table summarizes the available acute toxicity data for **Disperse Orange 25** and its alternatives on the freshwater crustacean *Daphnia magna*, a key indicator species in aquatic toxicology.

Chemical Name	CAS Number	Chemical Class	Test Species	Endpoint (48h EC50)	Result	Reference
Disperse Orange 25	31482-56-1	Monoazo Dye	Daphnia magna	Acute Immobilisation	Data Not Available	-
Disperse Red 1	2872-52-8	Monoazo Dye	Daphnia similis	Acute Immobilisation	0.18 mg/L	[1][2]
Disperse Blue 79	12239-34-8	Diazo Dye	Daphnia magna	Acute Immobilisation (24h)	16 mg/L	

Note: A lower EC50 value indicates higher toxicity. Data for *Daphnia similis*, a closely related species, is used for Disperse Red 1 as it is the most relevant and specific data found. While a 48-hour EC50 is the standard, 24-hour data is presented for Disperse Blue 79 as available.

The data clearly indicates that Disperse Red 1 is significantly more toxic to aquatic invertebrates than Disperse Blue 79. While specific acute aquatic toxicity data for **Disperse Orange 25** is not readily available in the public domain, as a monoazo dye, its potential for environmental impact warrants careful consideration.

Experimental Protocols

The ecotoxicity data presented are typically generated following standardized protocols to ensure reproducibility and comparability. The Organisation for Economic Co-operation and Development (OECD) provides a set of internationally recognized guidelines for the testing of chemicals.

Acute Immobilisation Test (OECD Guideline 202)

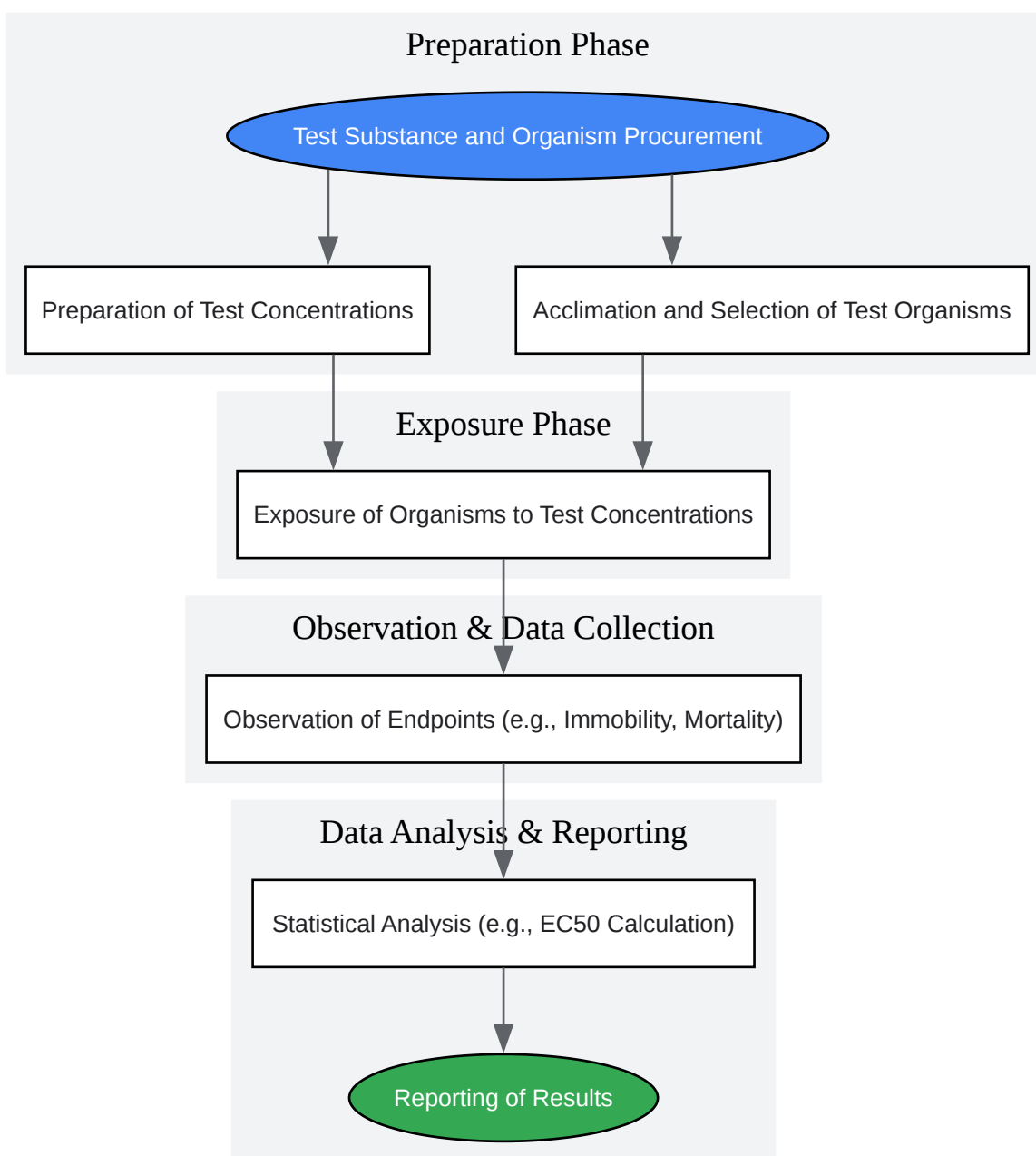
This test is designed to determine the median effective concentration (EC50) of a substance that causes immobility in *Daphnia magna* over a 48-hour period.

- Test Organisms: Young daphnids (less than 24 hours old) are used.

- **Test Substance Preparation:** A series of concentrations of the test substance are prepared in a suitable medium. A control group with no test substance is also included.
- **Exposure:** At least 20 daphnids, divided into at least four replicates, are exposed to each test concentration and the control.
- **Observation:** The number of immobile daphnids in each replicate is recorded at 24 and 48 hours. Immobility is defined as the inability to swim within 15 seconds after gentle agitation.
- **Data Analysis:** The 48-hour EC50 value, along with its 95% confidence limits, is calculated using appropriate statistical methods (e.g., probit analysis).

Experimental Workflow

The following diagram illustrates a typical workflow for an acute aquatic toxicity test.



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A simplified workflow for a standard ecotoxicity test.

Discussion and Conclusion

The comparative analysis highlights the significant variability in the ecotoxicity of disperse dyes. Disperse Red 1 exhibits high acute toxicity to aquatic invertebrates, raising substantial

environmental concerns. Disperse Blue 79, while still demonstrating toxicity, appears to be a less hazardous alternative from an acute aquatic toxicity perspective.

The lack of publicly available, standardized ecotoxicity data for **Disperse Orange 25** is a critical data gap that hinders a complete comparative assessment. As an azo dye, its potential to form toxic aromatic amines upon degradation remains a concern. Further research and testing of **Disperse Orange 25** following standardized guidelines are essential to fully characterize its environmental risk profile.

This guide underscores the importance of considering ecotoxicological data in the chemical selection process to promote the development and use of more sustainable and environmentally friendly alternatives in various industries.

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References

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